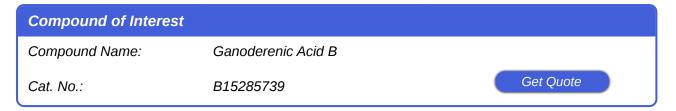


A Comprehensive Technical Guide to the Physicochemical Properties of Pure Ganoderenic Acid B

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of pure **Ganoderenic Acid B**, a bioactive triterpenoid isolated from the medicinal mushroom Ganoderma lucidum. This document summarizes key quantitative data, details relevant experimental methodologies, and visualizes associated biological pathways to support research and development efforts.

Physicochemical Properties

Ganoderenic Acid B is a lanostane-type triterpene with a complex chemical structure that dictates its physical and chemical characteristics.[1] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of Ganoderenic Acid B



Property	Value	Source(s)
IUPAC Name	(E)-6- [(3S,5R,7S,10S,13R,14R,17R) -3,7-dihydroxy-4,4,10,13,14- pentamethyl-11,15-dioxo- 2,3,5,6,7,12,16,17-octahydro- 1H-cyclopenta[a]phenanthren- 17-yl]-2-methyl-4-oxohept-5- enoic acid	[2]
Molecular Formula	C30H42O7	[2]
Molecular Weight	514.65 g/mol	[1]
Melting Point	211-214 °C	[3]
Appearance	Crystalline solid	
Solubility	DMSO: 90.0 mg/mL (174.9 mM) Chloroform: Slightly soluble Methanol: Slightly soluble	
logP	3.71	[3]
pKa (Strongest Acidic)	4.28	[3]
Polar Surface Area	128.97 Ų	[3]

Spectral Data

The structural elucidation and confirmation of **Ganoderenic Acid B** are primarily achieved through various spectroscopic techniques. A summary of the key spectral data is provided in Table 2.

Table 2: Spectral Data of Ganoderenic Acid B



Spectroscopic Technique	Key Data and Observations	Source(s)
¹ H NMR	The proton NMR spectrum reveals characteristic signals for methyl groups, olefinic protons, and protons attached to hydroxyl-bearing carbons, confirming the triterpenoid skeleton.	[4]
¹³ C NMR	The carbon NMR spectrum shows 30 distinct carbon signals, corresponding to the molecular formula. Signals for carbonyl groups, olefinic carbons, and carbons of the steroid-like core are identifiable.	[4]
Mass Spectrometry (MS)	Electrospray ionization (ESI) mass spectrometry typically shows the molecular ion peak corresponding to the calculated molecular weight.	
Infrared (IR) Spectroscopy	The IR spectrum displays characteristic absorption bands for hydroxyl (-OH), carbonyl (C=O), and carboncarbon double bond (C=C) functional groups present in the molecule.	[5][6][7]
UV-Vis Spectroscopy	The UV-Vis spectrum in methanol typically exhibits a maximum absorption (λmax) around 252 nm.	



Experimental Protocols

This section outlines the general methodologies employed for the isolation, purification, and characterization of **Ganoderenic Acid B**.

Extraction and Isolation from Ganoderma lucidum

A general workflow for the extraction and isolation of **Ganoderenic Acid B** from the fruiting bodies of Ganoderma lucidum is depicted below. This process typically involves solvent extraction followed by chromatographic separation.



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Caption: Workflow for the extraction and isolation of **Ganoderenic Acid B**.

Methodology:

- Extraction: Dried and powdered fruiting bodies of Ganoderma lucidum are subjected to solvent extraction, commonly with ethanol.
- Concentration: The resulting extract is filtered and concentrated under reduced pressure to yield a crude triterpenoid extract.
- Purification: The crude extract is then subjected to a series of chromatographic separations.
 This often begins with silica gel column chromatography to separate compounds based on polarity, followed by preparative high-performance liquid chromatography (HPLC) to isolate pure Ganoderenic Acid B.

High-Performance Liquid Chromatography (HPLC) Analysis



Analytical HPLC is a standard method for the identification and quantification of **Ganoderenic Acid B**.

Methodology:

- Column: A reversed-phase C18 column is typically used.
- Mobile Phase: A gradient elution system is common, often consisting of acetonitrile and an acidic aqueous solution (e.g., 0.1% acetic acid).
- Flow Rate: A typical flow rate is around 1.0 mL/min.
- Detection: UV detection at approximately 252 nm is used to identify and quantify
 Ganoderenic Acid B.
- Quantification: Quantification is achieved by comparing the peak area of the sample to that
 of a certified reference standard of Ganoderenic Acid B.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is crucial for the structural elucidation of **Ganoderenic Acid B**.

Methodology:

- Sample Preparation: A purified sample of **Ganoderenic Acid B** is dissolved in a deuterated solvent (e.g., CDCl₃ or DMSO-d₆).
- Data Acquisition: A suite of NMR experiments is performed, including:
 - ¹H NMR: To determine the proton environment.
 - o 13C NMR: To identify all unique carbon atoms.
 - 2D NMR (e.g., COSY, HSQC, HMBC): To establish the connectivity between protons and carbons and elucidate the complete molecular structure.

Mass Spectrometry (MS)



MS is used to determine the molecular weight and fragmentation pattern of **Ganoderenic Acid B**.

Methodology:

- Ionization: Electrospray ionization (ESI) is a common technique for analyzing **Ganoderenic** Acid B.
- Analysis: The sample is introduced into the mass spectrometer, and the mass-to-charge ratio
 (m/z) of the molecular ion and its fragments are measured. High-resolution mass
 spectrometry (HRMS) can be used to confirm the elemental composition.

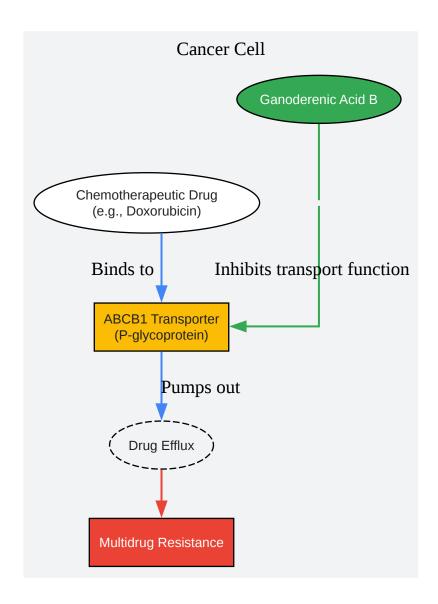
Biological Activity and Signaling Pathways

Ganoderenic Acid B exhibits several notable biological activities. This section details its role in overcoming multidrug resistance and its potential as an HIV-1 protease inhibitor, along with the associated signaling pathways.

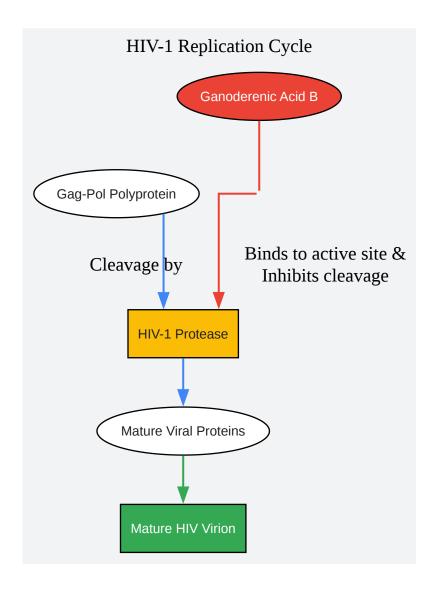
Reversal of ABCB1-Mediated Multidrug Resistance

Ganoderenic Acid B has been shown to reverse multidrug resistance in cancer cells that overexpress the ATP-binding cassette subfamily B member 1 (ABCB1) transporter, also known as P-glycoprotein.[1][8]









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